

# Personal protective equipment for handling 3-Fluoropyridin-4-ol

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## Compound of Interest

Compound Name: 3-Fluoropyridin-4-ol

Cat. No.: B1302951

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## Essential Safety and Handling Guide for 3-Fluoropyridin-4-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **3-Fluoropyridin-4-ol**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **3-Fluoropyridin-4-ol** is not readily available, data from structurally similar compounds, such as 3-Fluoropyridine and (3-Fluoropyridin-4-yl)methanamine dihydrochloride, indicate significant potential hazards. These include causing severe skin burns, eye damage, and respiratory irritation.<sup>[1][2]</sup> Therefore, a stringent personal protective equipment (PPE) plan is mandatory for all personnel handling this compound.

Quantitative Data Summary

Parameter	Value	Source
Flash Point (3-Fluoropyridine)	13 °C / 55.4 °F (closed cup)[2]	Fisher Scientific, Sigma-Aldrich
Boiling Point (3-Fluoropyridine)	107 - 108 °C @ 760 mmHg[2]	Fisher Scientific, Sigma-Aldrich
Occupational Exposure Limits (OSHA PEL, NIOSH REL, ACGIH TLV)	Not available for 3-Fluoropyridin-4-ol or its close analogs.[1]	AK Scientific, Inc.

### Recommended Personal Protective Equipment (PPE)

Task	Required PPE
Weighing and Preparing Solutions	Chemical splash goggles, face shield, nitrile or neoprene gloves, laboratory coat.[3]
Conducting Reactions	Chemical splash goggles, face shield, nitrile or neoprene gloves, chemical-resistant apron over a laboratory coat.[3] Operations should be conducted in a certified chemical fume hood.[3]
Handling Spills	Positive-pressure, self-contained breathing apparatus (SCBA), fully encapsulating chemical protective suit, inner and outer chemical-resistant gloves.
Waste Disposal	Chemical splash goggles, nitrile or neoprene gloves, laboratory coat.[3]

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Engineering Controls:

- All work with **3-Fluoropyridin-4-ol** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to keep airborne concentrations low.[1][3]

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)
- Before handling, wash hands thoroughly. Avoid contact with skin, eyes, and clothing.[\[1\]](#)

## 2. Weighing and Transfer:

- Wear the appropriate PPE as outlined in the table above.
- Handle the compound in a manner that minimizes dust generation and accumulation.[\[1\]](#)
- Use non-sparking tools and take precautionary measures against static discharge, as related compounds are flammable.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)

## 3. Conducting Reactions:

- Set up all apparatus within the chemical fume hood.
- Wear the specified PPE for conducting reactions.
- Avoid heating the compound near open flames or other ignition sources.[\[2\]](#)
- After handling, wash hands and any exposed skin thoroughly.[\[2\]](#)

# Emergency Procedures

In the event of an accidental exposure, immediate action is critical.

## First Aid Measures

Exposure Route	First Aid Procedure
Skin Contact	Immediately flush the skin with running water for at least 15 minutes while removing all contaminated clothing and shoes.[1] Seek immediate medical attention.[1] Wash contaminated clothing before reuse.[1]
Eye Contact	Immediately flush the open eyes with plenty of water for at least 15 minutes.[1] Remove contact lenses if present and easy to do so.[1] Continue rinsing and seek immediate medical attention.[1]
Inhalation	Move the exposed person to fresh air at once.[4] If breathing has stopped or is difficult, provide artificial respiration or oxygen.[1][4] Keep the person warm and at rest.[4] Seek immediate medical attention.[1][4]
Ingestion	Do NOT induce vomiting.[1] Rinse the mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1]

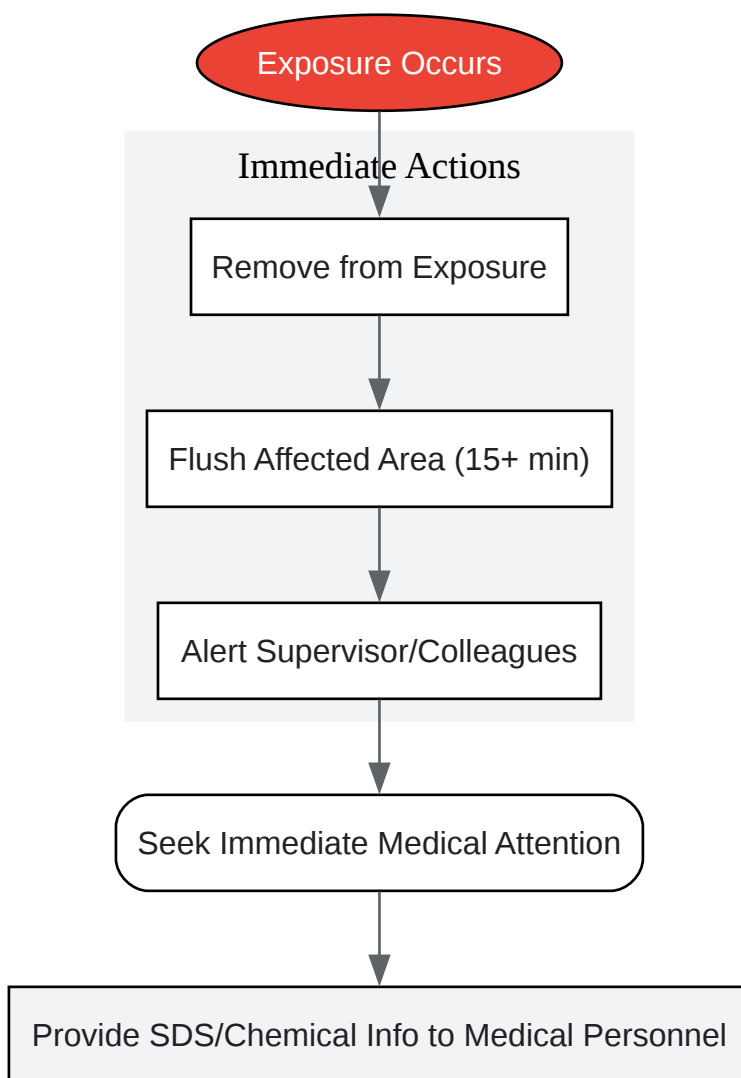
## Disposal Plan

All waste containing **3-Fluoropyridin-4-ol** must be treated as hazardous.

- Waste Collection: Collect all waste materials, including empty containers, contaminated PPE, and spill cleanup materials, in a suitable, labeled, and closed container.
- Disposal: Dispose of the contents and container at an approved waste disposal plant.[1][2] Adhere to all local, state, and federal regulations for hazardous waste disposal.

## Visual Workflow Guides

The following diagrams illustrate the standard operating procedures for handling **3-Fluoropyridin-4-ol** and the appropriate emergency response.



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